

ethyl methyl sulfone molecular formula and weight

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Compound of Interest

Compound Name: Ethyl methyl sulfone

Cat. No.: B1359786

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Technical Data: Ethyl Methyl Sulfone

This document provides core physicochemical properties of **ethyl methyl sulfone**, a compound relevant in various research and development applications. The data is presented for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental molecular properties of **ethyl methyl sulfone** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

| Property | Value | Source |
|-------------------|--|--------------|
| Molecular Formula | C ₃ H ₈ O ₂ S | [1][2][3] |
| Molecular Weight | 108.16 g/mol | [4][3][5] |
| Synonyms | (Methylsulfonyl)ethane, 1-methylsulfonylethane | [2] |
| CAS Number | 594-43-4 | [1][2][3][5] |

Note on Advanced Technical Content: The user request specified the inclusion of experimental protocols and visualizations such as signaling pathways. For the specific topic of molecular

formula and weight, these content types are not applicable. Molecular formula and weight are fundamental, calculated properties of a chemical compound and are not determined through experimental workflows or biological pathways that would necessitate such diagrams or detailed protocols.

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References

- 1. Ethyl Methyl Sulfone 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 2. chembk.com [chembk.com]
- 3. ETHYL METHYL SULFONE | 594-43-4 [chemicalbook.com]
- 4. Ethyl methyl sulfone | C₃H₈O₂S | CID 79059 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. labproinc.com [labproinc.com]
- To cite this document: BenchChem. [ethyl methyl sulfone molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359786#ethyl-methyl-sulfone-molecular-formula-and-weight]

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